

Application Notes and Protocols for n-Octylcyclohexane as a Lubricant Base Oil

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Compound of Interest

Compound Name: ***n*-Octylcyclohexane**

Cat. No.: **B162980**

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These application notes provide a comprehensive overview of **n-octylcyclohexane** for potential use as a lubricant base oil. This document outlines its fundamental properties, details relevant experimental protocols for performance evaluation, and presents available data to guide researchers in its application.

Introduction

n-Octylcyclohexane is a saturated cycloalkane, also known as a naphthenic hydrocarbon. In the context of lubrication, fluids of this type are often valued for their good solvency and favorable low-temperature properties. As a synthetic base oil, **n-octylcyclohexane** offers a high degree of purity and consistent molecular structure compared to conventional mineral oils. This uniformity can lead to more predictable performance characteristics. This document will delve into the specific attributes of **n-octylcyclohexane** and provide protocols for its evaluation as a lubricant base oil.

Physicochemical Properties of n-Octylcyclohexane

A summary of the key physical and chemical properties of **n-octylcyclohexane** is presented in Table 1. These properties are fundamental to its behavior as a lubricant base oil.

Table 1: Physicochemical Properties of **n-Octylcyclohexane**

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₈	[1] [2] [3]
Molecular Weight	196.37 g/mol	[1] [2] [3]
Appearance	Clear, colorless liquid	[3]
Density	0.81 g/cm ³	[3]
Boiling Point	264 °C	[3]
Melting Point	-19.69 °C	[3]
Refractive Index	1.4500-1.4520	[3]
CAS Number	1795-15-9	[1] [2] [3]

Performance Characteristics as a Lubricant Base Oil

While specific experimental data for **n-octylcyclohexane** is limited in publicly available literature, its performance can be inferred from the broader class of n-alkylcyclohexanes (synthetic naphthenics). These base oils are known for certain characteristic strengths and weaknesses.

Viscosity-Temperature Characteristics

The viscosity index (VI) is a critical parameter that describes how the viscosity of an oil changes with temperature. A higher VI indicates a more stable viscosity over a wider temperature range. Naphthenic base oils, including n-alkylcyclohexanes, typically exhibit a lower viscosity index compared to paraffinic or polyalphaolefin (PAO) base stocks. However, they often possess excellent low-temperature fluidity, as indicated by a low pour point.

Table 2: Typical Lubricant Performance Data for n-Alkylcyclohexanes (as representative data)

Parameter	Typical Value Range	Significance
Kinematic Viscosity @ 40°C (cSt)	Varies with alkyl chain length	Resistance to flow at a standard temperature.
Kinematic Viscosity @ 100°C (cSt)	Varies with alkyl chain length	Resistance to flow at a higher temperature.
Viscosity Index (VI)	Low to Moderate (typically < 100)	Indicates a moderate change in viscosity with temperature.
Pour Point (°C)	Low	Excellent fluidity at low temperatures.
Flash Point (°C)	Moderate to High	Temperature at which vapors can ignite.

Tribological Performance

The anti-wear and friction-reducing properties of a lubricant are paramount. These are often evaluated using standardized tests like the four-ball wear test. The performance of **n-octylcyclohexane** in this regard would be influenced by its molecular structure and its interaction with anti-wear and friction modifier additives.

Table 3: Representative Tribological Performance of Naphthenic Base Oils

Parameter	Test Method	Typical Outcome	Significance
Wear Scar Diameter (mm)	ASTM D4172	Data not available for n-octylcyclohexane	A smaller scar indicates better anti-wear properties.
Coefficient of Friction	ASTM D4172	Data not available for n-octylcyclohexane	A lower value signifies less frictional energy loss.

Oxidative and Thermal Stability

The resistance of a lubricant to degradation at high temperatures and in the presence of oxygen is crucial for its service life. Saturated cycloalkanes like **n-octylcyclohexane** are expected to have good inherent oxidative stability due to the absence of easily oxidizable double bonds.

Table 4: Representative Oxidative Stability of Naphthenic Base Oils

Parameter	Test Method	Typical Outcome	Significance
RPVOT (minutes)	ASTM D2272	Data not available for n-octylcyclohexane	A longer time indicates better oxidative stability.

Experimental Protocols

To evaluate the performance of **n-octylcyclohexane** as a lubricant base oil, the following standard ASTM protocols are recommended.

Kinematic Viscosity (ASTM D445)

This test method determines the kinematic viscosity of liquid petroleum products by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer.

Protocol:

- Select a calibrated viscometer appropriate for the expected viscosity of the **n-octylcyclohexane**.
- Charge the viscometer with the sample, ensuring no air bubbles are present.
- Place the viscometer in a constant temperature bath maintained at 40°C (and subsequently at 100°C for VI calculation) until the sample reaches thermal equilibrium.
- Draw the liquid up into the viscometer's timing bulb.

- Allow the liquid to flow down under gravity, and measure the time it takes for the meniscus to pass between two marked points.
- Calculate the kinematic viscosity by multiplying the flow time by the viscometer's calibration constant.
- Calculate the Viscosity Index (VI) using the kinematic viscosities at 40°C and 100°C according to ASTM D2270.

Wear Preventive Characteristics (Four-Ball Method - ASTM D4172)

This method evaluates the anti-wear properties of a fluid lubricant in sliding contact.

Protocol:

- Clean three stationary steel balls and one rotating steel ball with a suitable solvent and dry them.
- Assemble the three stationary balls in the test cup and clamp them in place.
- Pour the **n-octylcyclohexane** sample into the cup to a level that covers the stationary balls.
- Place the rotating ball in the chuck of the test machine.
- Apply a specified load (e.g., 40 kgf) and rotate the top ball at a set speed (e.g., 1200 rpm) for a defined duration (e.g., 60 minutes) at a controlled temperature (e.g., 75°C).
- After the test, disassemble the apparatus and clean the three stationary balls.
- Measure the diameter of the wear scars on the stationary balls using a microscope.
- Calculate the average wear scar diameter.

Oxidative Stability (Rotating Pressure Vessel Oxidation Test - RPVOT - ASTM D2272)

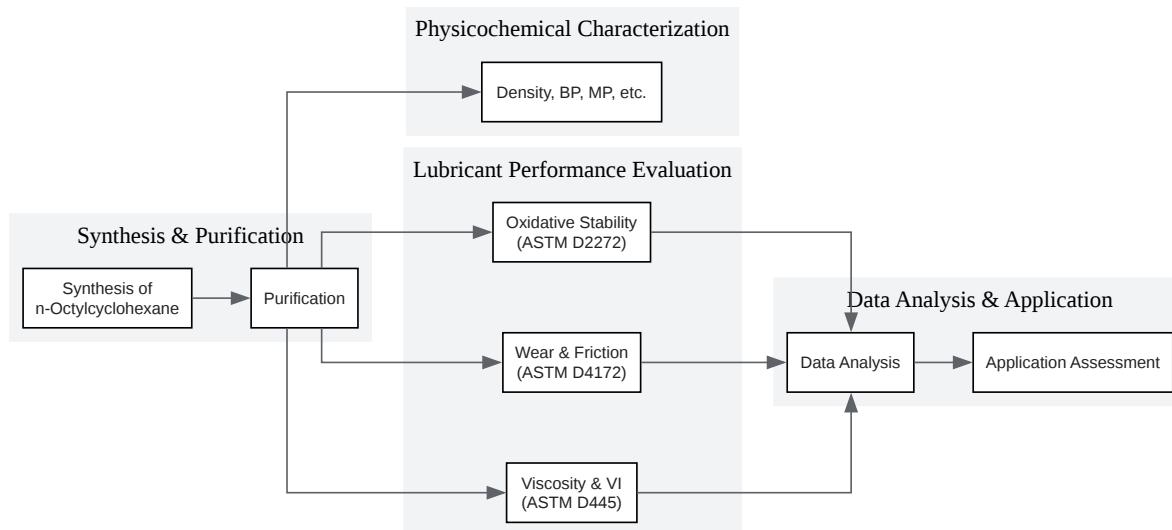
This test assesses the oxidation stability of a lubricant in the presence of water and a copper catalyst under pressurized oxygen.

Protocol:

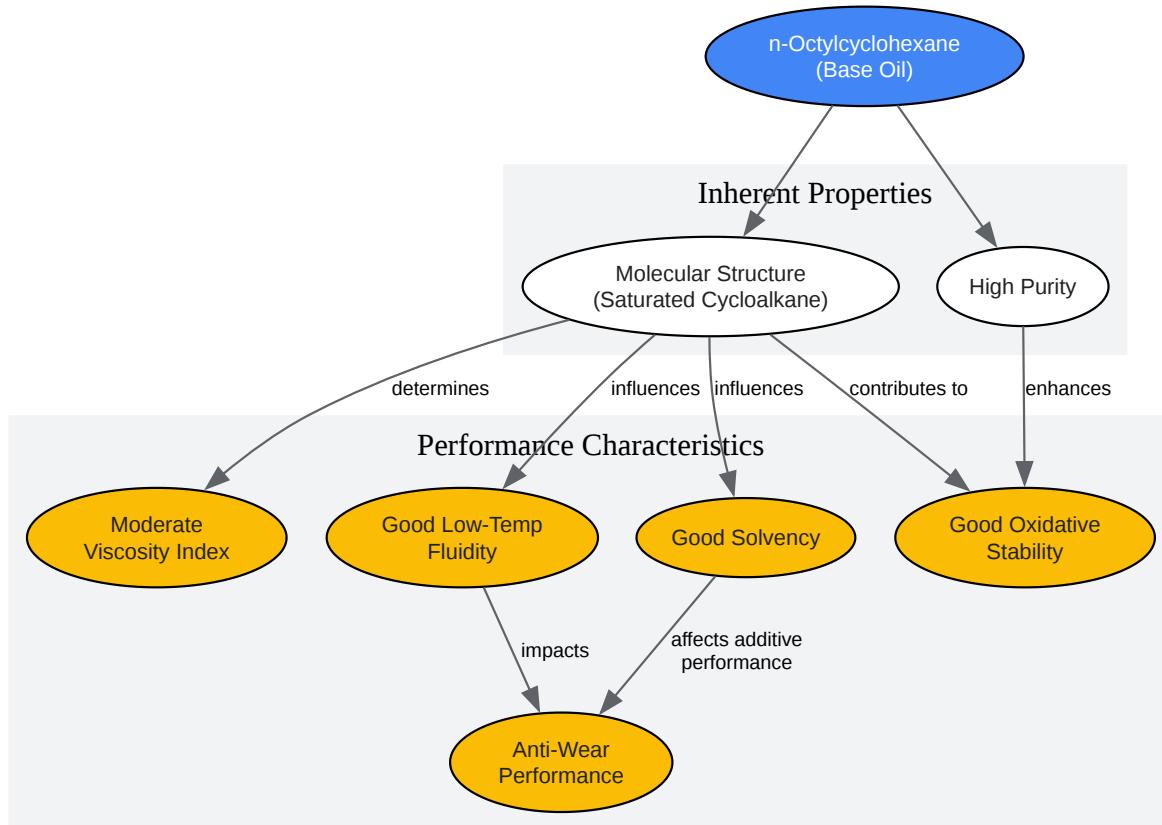
- Place a 50g sample of **n-octylcyclohexane**, 5g of distilled water, and a copper catalyst coil into a glass container.
- Seal the container inside a pressure vessel equipped with a pressure gauge.
- Place the vessel in a heating bath set to 150°C and begin rotating it at 100 rpm.
- Charge the vessel with oxygen to a pressure of 90 psi.
- Monitor the pressure inside the vessel over time.
- The test concludes when the pressure drops by a specified amount (typically 25 psi) from the maximum pressure reached.
- The result is reported as the time in minutes to reach this pressure drop.

Visualizations

The following diagrams illustrate the logical workflow for evaluating **n-octylcyclohexane** as a lubricant base oil and the key property relationships.

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Caption: Experimental workflow for **n-octylcyclohexane** lubricant evaluation.

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